

An In-depth Technical Guide to Benzene, (hexyloxy)- (CAS: 1132-66-7)

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Compound of Interest

Compound Name: Benzene, (hexyloxy)-

Cat. No.: B074731

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzene, (hexyloxy)-**, also known as hexyl phenyl ether. The information compiled herein is intended to support research, development, and application activities involving this aromatic ether.

Chemical and Physical Properties

Benzene, (hexyloxy)- is an organic compound characterized by a benzene ring linked to a hexyloxy group through an ether bond.^[1] This structure imparts both aromatic and aliphatic characteristics to the molecule, influencing its physical and chemical behavior.^[1] It is a colorless liquid with a faint floral scent, soluble in many organic solvents but not in water.^[2]

The key physicochemical properties of **Benzene, (hexyloxy)-** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₈ O	[1][3]
Molecular Weight	178.27 g/mol	[1][3]
Appearance	Colorless liquid	[2]
Melting Point	-19.0 °C	[4]
Boiling Point	240 °C at 760 mmHg	[4]
Density	0.909 g/cm ³	[4]
Flash Point	92.4 °C	[4]
Refractive Index	1.484	[4]

Table 2: Chemical Descriptors and Computational Data

Property	Value	Reference(s)
IUPAC Name	hexoxybenzene	[1][5]
InChI Key	KNRQFACTBMDELK-UHFFFAOYSA-N	[1][3]
Canonical SMILES	<chem>CCCCCCOc1ccccc1</chem>	[5]
Hydrogen Bond Donor Count	0	[1][5]
Hydrogen Bond Acceptor Count	1	[1][5]
Rotatable Bond Count	6	[1][5]
Topological Polar Surface Area	9.2 Å ²	[1]
XLogP3	4.6	[5]

Table 3: Spectral Data

Spectrum Type	Key Characteristics	Reference(s)
^1H NMR	Aryl protons: ~6.5-8.0 ppm; Benzylic protons: ~2.0-3.0 ppm	[6]
^{13}C NMR	Aromatic carbons: ~120-150 ppm	[6]
IR	C-H stretch (aromatic): 3100-3000 cm^{-1} ; C-C stretch (in-ring): 1600-1585 cm^{-1} and 1500-1400 cm^{-1}	[6]
Mass Spectrometry	Molecular Ion (M^+): $m/z = 178$	[5]

Synthesis and Experimental Protocols

The most common laboratory method for the preparation of **Benzene, (hexyloxy)-** is the Williamson ether synthesis.[1] This reaction involves the nucleophilic substitution of a halide by an alkoxide.[7] Another viable route is through nucleophilic aromatic substitution, particularly for benzene rings bearing electron-withdrawing groups.[1]

Williamson Ether Synthesis: A Generalized Protocol

This protocol describes a general procedure for the synthesis of **Benzene, (hexyloxy)-** via the Williamson ether synthesis, reacting phenol with a hexyl halide.

Materials:

- Phenol
- 1-Bromohexane (or other hexyl halide)
- Sodium hydroxide (or another strong base)
- Anhydrous solvent (e.g., N,N-dimethylformamide (DMF) or acetonitrile)
- Diethyl ether (for extraction)

- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)

Procedure:

- Deprotonation of Phenol: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve phenol in the anhydrous solvent. Add a strong base, such as sodium hydroxide, to deprotonate the phenol and form the sodium phenoxide salt. This is the nucleophile.
- Nucleophilic Attack: To the solution of sodium phenoxide, add the hexyl halide (e.g., 1-bromohexane) dropwise at room temperature or with gentle heating. The reaction is an S_N2 displacement of the halide by the phenoxide ion.[\[7\]](#)
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically stirred for several hours at a temperature ranging from 50-100 °C.[\[3\]](#)
- Workup: After the reaction is complete, cool the mixture to room temperature. Quench the reaction with water and transfer the mixture to a separatory funnel.
- Extraction: Extract the aqueous layer with diethyl ether. Combine the organic layers.
- Washing: Wash the combined organic layers with water and then with brine to remove any remaining base and salts.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: The crude **Benzene, (hexyloxy)-** can be purified by column chromatography on silica gel or by distillation under reduced pressure.

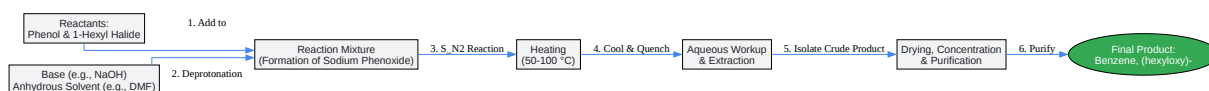
Applications in Research and Development

Benzene, (hexyloxy)- and its derivatives have found utility in several areas of scientific research and development.

- **Materials Science:** The hexyloxybenzene moiety is a building block for organic semiconducting materials used in Organic Field-Effect Transistors (OFETs), Organic Photovoltaics (OPVs), and Organic Light-Emitting Diodes (OLEDs).[1] The hexyl group enhances solubility in organic solvents, facilitating solution-based processing of these materials.[1]
- **Organic Synthesis:** As an aromatic ether, it serves as a versatile intermediate in organic synthesis. The benzene ring can undergo electrophilic aromatic substitution, while the hexyloxy group can be involved in other transformations.[1]
- **Drug Discovery:** While **Benzene, (hexyloxy)-** itself is not a known therapeutic agent, the phenyl-hexyl structural motif is utilized in stationary phases for High-Performance Liquid Chromatography (HPLC) columns, which are crucial for the separation and analysis of drug compounds.[8][9] Furthermore, derivatives of n-hexyl phenyl ether have been investigated for potential antituberculous activity.[10] A related compound, 4-(hexyloxy)benzene-1,2-diol, has demonstrated antimicrobial activity against *B. subtilis*, with a proposed mechanism of disrupting the bacterial membrane.

Visualizations

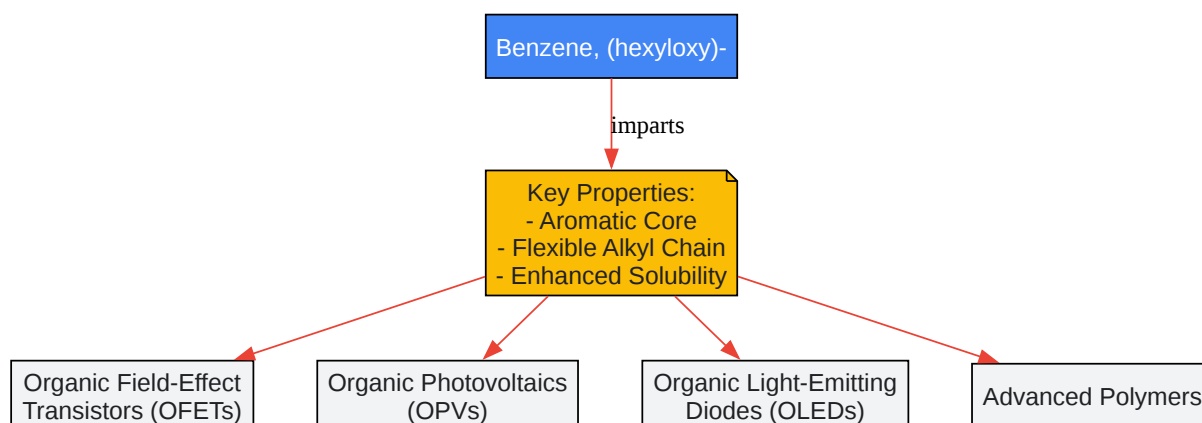
Generalized Workflow for Williamson Ether Synthesis of Benzene, (hexyloxy)-



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Caption: Generalized workflow for the Williamson ether synthesis of **Benzene, (hexyloxy)-**.

Logical Relationship of Benzene, (hexyloxy)- in Material Science Applications



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Caption: Logical relationship of **Benzene, (hexyloxy)-** properties to its applications in material science.

Safety and Handling

For research purposes only. Not for human or veterinary use.[1] While considered to have low toxicity, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[2] Work in a well-ventilated area or under a fume hood. Refer to the Safety Data Sheet (SDS) for detailed safety and handling information.

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